

Technical Whitepaper: (S)-3-Hydroxybutanenitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-3-Hydroxybutanenitrile

CAS No.: 123689-95-2

Cat. No.: B051463

[Get Quote](#)

Physicochemical Profile, Biocatalytic Synthesis, and Industrial Utility

Executive Summary

(S)-3-Hydroxybutanenitrile (CAS: 123689-95-2) is a critical chiral building block in the pharmaceutical and fine chemical industries.^[1] As a

-hydroxynitrile, it serves as a versatile precursor for 1,3-amino alcohols,

-hydroxy acids, and complex pharmaceutical intermediates, including statin side chains.^[1] This guide provides a definitive reference for its physical properties, validates its biocatalytic synthesis routes, and corrects common identification errors found in chemical databases.^[1]

Chemical Identity & Stereochemistry^[2]

CRITICAL CORRECTION: A common database error associates CAS 10016-20-3 with this compound. That CAS number belongs to

-Cyclodextrin.^{[2][3][4]} The correct identifiers for **(S)-3-Hydroxybutanenitrile** are listed below to ensure procurement and regulatory accuracy.

Identifier	Value
IUPAC Name	(3S)-3-Hydroxybutanenitrile
Common Name	(S)-(+)-3-Hydroxybutyronitrile
CAS Number (S-isomer)	123689-95-2
CAS Number (Racemic)	4368-06-3
CAS Number (R-isomer)	125103-95-9
Molecular Formula	C
	H
	NO
Molecular Weight	85.10 g/mol
SMILES	CCC#N
Stereochemistry	(S)-Enantiomer; Dextrorotatory (+)

Physicochemical Properties[1][6][7][8]

The following data aggregates experimental values for the racemate (which apply to the enantiomer in achiral environments) and specific optical properties for the (S)-isomer.

Physical Constants

Property	Value	Condition / Note
Physical State	Liquid	Colorless to light yellow
Boiling Point	214–217 °C	@ 760 mmHg (Standard Pressure)
Boiling Point (Reduced)	114–116 °C	@ 30 mmHg
Density	0.976 – 0.991 g/mL	@ 20–25 °C
Refractive Index ()	1.429 – 1.430	@ 20 °C
Flash Point	> 85 °C	Closed Cup (Combustible)
Vapor Pressure	~0.03 mmHg	@ 25 °C (Extrapolated)
Solubility	Miscible	Water, Ethanol, Ethyl Acetate
pKa	~13.9	Hydroxyl proton (Predicted)

Optical Properties

The optical rotation is the primary metric for assessing enantiomeric purity (ee%).

- Specific Rotation (): Positive (+).
 - Note: While specific magnitude varies by solvent and concentration, the (S)-isomer is consistently dextrorotatory, whereas the (R)-isomer is levorotatory (-).[\[1\]](#)
- Enantiomeric Excess (ee): Typically >99% required for pharmaceutical applications.
- Detection Method: Chiral Gas Chromatography (GC) or Chiral HPLC is recommended over polarimetry for precise ee% determination due to the compound's low molecular weight and potential for solvent interaction.

Synthesis & Manufacturing Methodologies

The industrial production of **(S)-3-Hydroxybutanenitrile** has shifted from classical chemical resolution to highly selective biocatalytic reduction.

Biocatalytic Route (Preferred)

The most efficient pathway utilizes a Ketoreductase (KRED) or Alcohol Dehydrogenase (ADH) to reduce 3-oxobutanenitrile.^[1] This route operates under mild conditions and achieves high enantioselectivity (

ee).

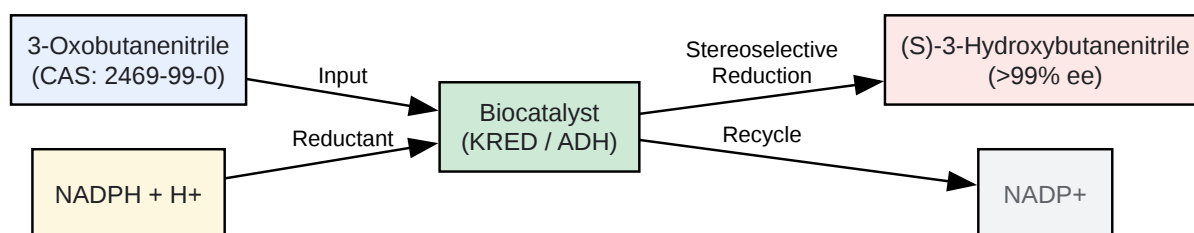
- Substrate: 3-Oxobutanenitrile (generated from ethyl acetoacetate).
- Enzyme: NADPH-dependent Ketoreductase (e.g., from *Lactobacillus* or engineered variants).^[1]
- Cofactor Regeneration: Glucose Dehydrogenase (GDH) coupled with Glucose.

Chemical Route (Traditional)

Nucleophilic ring-opening of (S)-Propylene Oxide with cyanide sources (HCN/NaCN).^[1]

- Drawback: Regioselectivity issues often yield a mixture of the desired secondary alcohol and the primary alcohol isomer.
- Alternative: Reaction of Epichlorohydrin with cyanide followed by reduction (often yields chloro-impurities).

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Biocatalytic reduction pathway for high-purity **(S)-3-Hydroxybutanenitrile**.^[1]

Industrial Applications & Downstream Logic^[1]

(S)-3-Hydroxybutanenitrile is a "chiral pivot" molecule.^[1] Its nitrile group (

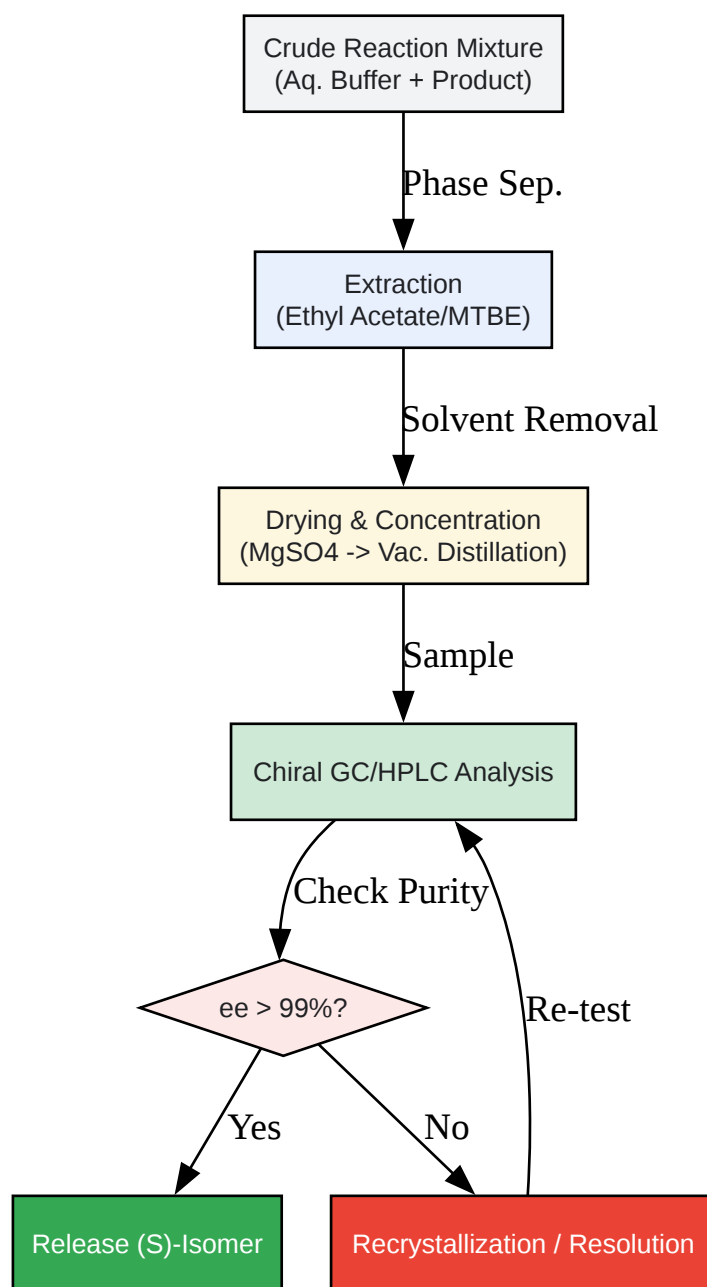
) and hydroxyl group (

) allow for divergent synthesis pathways.^[1]

Key Transformations

- Hydrolysis: Converts the nitrile to a carboxylic acid, yielding (S)-3-Hydroxybutyric acid, a precursor for biodegradable polymers (PHB) and metabolic supplements.^[1]
- Reduction: Converts the nitrile to a primary amine, yielding (S)-4-Amino-2-butanol, used in the synthesis of chiral amino alcohols.^[1]
- Statin Synthesis: Acts as a C4 chiral synthon for the side chains of HMG-CoA reductase inhibitors (e.g., Atorvastatin, Rosuvastatin), often requiring protection of the hydroxyl group (e.g., as a TBS ether).^[1]

Purification & Quality Control Workflow



[Click to download full resolution via product page](#)

Figure 2: Downstream processing and quality control logic for pharmaceutical-grade isolation.

Handling, Stability & Safety

Hazard Classification (GHS):

- Signal Word: Warning

- Hazard Statements:

- H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[1][5]
- H319: Causes serious eye irritation.[5][6]
- H315: Causes skin irritation.[5]

Storage Protocols:

- Temperature: Store at 2–8 °C (Refrigerated).
- Atmosphere: Hygroscopic; store under inert gas (Nitrogen/Argon) to prevent moisture absorption which can catalyze hydrolysis of the nitrile.
- Incompatibility: Avoid strong oxidizing agents, strong acids (hydrolysis risk), and strong bases (polymerization/elimination risk).[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7853260, **(S)-3-Hydroxybutanenitrile**. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Alpha-Cyclodextrin | C₃₆H₆₀O₃₀ | CID 444913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. alpha-cyclodextrin, 10016-20-3 [thegoodscentscompany.com]
- 4. 10016-20-3 CAS Manufactory [m.chemicalbook.com]
- 5. pfaltzandbauer.com [pfaltzandbauer.com]

- [6. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- To cite this document: BenchChem. [Technical Whitepaper: (S)-3-Hydroxybutanenitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051463/docs#technical-whitepaper-s-3-hydroxybutanenitrile\]](https://www.benchchem.com/product/b051463/docs#technical-whitepaper-s-3-hydroxybutanenitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)